

Structural Elucidation of 4,4-Difluoropentanoic Acid: A Comprehensive NMR Guide

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Compound of Interest

Compound Name: 4,4-Difluoropentanoic acid

CAS No.: 125110-82-9

Cat. No.: B3377038

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Executive Summary & Structural Context[1][2][3][4][5][6][7][8]

4,4-Difluoropentanoic acid represents a critical class of fluorinated aliphatic building blocks used in medicinal chemistry. The introduction of a gem-difluoro group (

) serves as a bioisostere for a carbonyl group or an ether oxygen, significantly modulating lipophilicity (

) and metabolic stability by blocking oxidative metabolism at the C4 position.

For the analytical chemist, this molecule presents a distinct spectral signature defined by the strong heteronuclear spin-spin coupling between

(100% natural abundance, spin 1/2) and both

and

nuclei. This guide details the expected spectral features, coupling constants, and experimental protocols required to unambiguously validate this structure.

The Molecule

Structure:

Key Analytical Challenge: Resolving the splitting patterns induced by the center, which transforms standard aliphatic singlets/triplets into complex multiplets.^[1]

Experimental Protocol: Sample Preparation & Acquisition

To ensure high-fidelity data, the following protocol is recommended. The choice of solvent is critical for observing the carboxylic acid proton and minimizing exchange broadening.

Solvent Selection^[3]^[9]

- Primary Choice:DMSO-d₆.^[2]
 - Reasoning: Excellent solubility; slows proton exchange, allowing the carboxylic acid proton () to appear as a broad singlet around 12.0 ppm.
- Secondary Choice:CDCl₃.^[3]
 - Reasoning: Better resolution for aliphatic coupling constants (-values). However, the proton may be broad or invisible due to exchange with trace water.

Acquisition Parameters (400 MHz +)

Parameter	¹ H NMR Setting	¹³ C NMR Setting
Pulse Angle	30°	30°
Relaxation Delay (D1)	1.0 s (min)	2.0 - 5.0 s (critical for relaxation)
Scans (NS)	16	512+ (due to splitting intensity loss)
Temperature	298 K	298 K
Spinning	Off (prevents sidebands)	Off

“

Analyst Note: The quaternary carbon of the

group and the carbonyl carbon have long relaxation times (

). For quantitative

NMR, increase D1 to >10 seconds to ensure full magnetization recovery.

¹H NMR Spectral Analysis

The proton spectrum is dominated by vicinal H-F coupling (

). Unlike non-fluorinated pentanoic acid, the methyl group is not a simple singlet or triplet coupled to protons; it is coupled exclusively to the fluorine atoms.

Predicted Chemical Shifts & Multiplicities (in CDCl₃)[5]

Position	Protons	Shift (ppm)	Multiplicity	Coupling Constants (Hz)	Assignment Logic
C1-OH	1H	10.0 - 12.0	Broad Singlet	N/A	Carboxylic acid proton (exchangeable).
C2-H	2H	2.55	Triplet		Adjacent to carbonyl; minimal F-coupling (usually negligible).
C3-H	2H	2.10 - 2.25	Multiplet (dt)		Deshielded by . Appears as a doublet of triplets (or complex multiplet).
C5-H	3H	1.60	Triplet		Diagnostic Signal. Couples only to the two

equivalent
Fluorines.

The "Methyl Triplet" Anomaly

The most common error in analyzing this spectrum is misidentifying the C5 methyl group.

- Observation: A clean triplet at ~1.6 ppm.
- Cause: It is not coupled to other protons (there are no H on C4). It is coupled to the two equivalent nuclei on C4.
- Verification: Decoupling during acquisition will collapse this triplet into a singlet.

¹³C NMR Spectral Analysis

The Carbon-13 spectrum provides the definitive proof of the gem-difluoro structure. The group causes splitting of the carbon signals into triplets with characteristic coupling constants ().

Coupling Logic: The "Rule of Triplets"

Because the molecule has a

group, every nearby carbon is split into a triplet (1:2:1 intensity ratio for , varying for others).

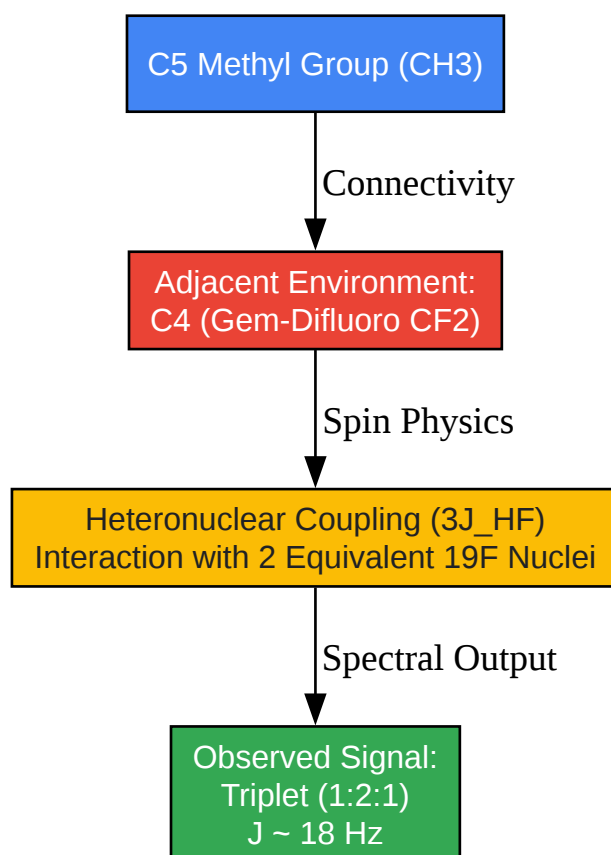
Carbon	Shift (ppm)	Multiplicity	(Hz)	Interpretation
C1 (COOH)	~178.0	Singlet (s)	N/A	Too distant for significant coupling.
C4 (CF ₂)	~122.0	Triplet (t)		Diagnostic. Very low intensity due to splitting and lack of NOE.
C3 (CH ₂)	~30.0	Triplet (t)		Alpha to .
C2 (CH ₂)	~28.0	Triplet (t)		Beta to . Small splitting often looks like line broadening.
C5 (CH ₃)	~22.0	Triplet (t)		Alpha to .

Visualization of Spectral Logic

The following diagrams illustrate the connectivity and the resulting splitting trees that define the spectral fingerprint of **4,4-difluoropentanoic acid**.

Diagram 1: ¹H NMR Coupling Tree (The Methyl Group)

This diagram details why the methyl group appears as a triplet despite having no proton neighbors.

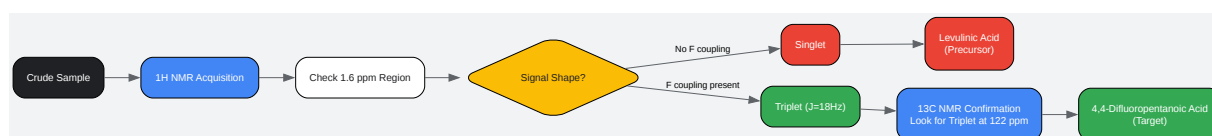


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Caption: The C5 methyl group couples to two equivalent fluorine atoms (), resulting in a diagnostic triplet.

Diagram 2: Structural Verification Workflow

A logical flowchart for confirming the identity of the molecule and ruling out the non-fluorinated precursor (Levulinic acid).



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Caption: Workflow to distinguish **4,4-difluoropentanoic acid** from its keto-precursor using methyl splitting patterns.

Troubleshooting & Impurities

When synthesizing this molecule (typically via DAST fluorination of ethyl levulinate followed by hydrolysis), common impurities include:

- Ethyl 4,4-difluoropentanoate (Ester intermediate):
 - Indicator: Presence of a quartet (~4.1 ppm) and triplet (~1.2 ppm) in NMR representing the ethyl group.
- Levulinic Acid (Unreacted starting material):
 - Indicator: Methyl group at ~2.2 ppm (singlet) instead of 1.6 ppm (triplet). Presence of ketone carbonyl in at ~207 ppm.
- HF Scavengers:
 - If the sample is not neutralized properly, broad peaks or drifting shifts may occur due to residual HF.

References

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